

Application Notes and Protocols for N-(4-Hydroxyphenyl)propanamide

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Compound of Interest

Compound Name: *N*-(4-Hydroxyphenyl)propanamide

Cat. No.: B195517

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Introduction

N-(4-Hydroxyphenyl)propanamide, also known as 4-Hydroxypropionanilide, is a chemical compound with the molecular formula $C_9H_{11}NO_2$. It is recognized as a significant intermediate in pharmaceutical synthesis and is also identified as an impurity (Impurity B) of Acetaminophen (Paracetamol)[1][2]. Understanding its dissolution properties is crucial for its application in research and development, particularly in drug metabolism studies, toxicology assessments, and as a reference standard in analytical chemistry.

This document provides detailed protocols for the dissolution of **N-(4-Hydroxyphenyl)propanamide** in various solvents suitable for laboratory applications, including the preparation of stock solutions for in vitro assays.

Physicochemical Properties

A summary of the key physicochemical properties of **N-(4-Hydroxyphenyl)propanamide** is presented in the table below. This information is essential for accurate weighing and preparation of solutions.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₁ NO ₂	[1]
Molecular Weight	165.19 g/mol	[1]
Appearance	White to off-white crystalline powder	
Melting Point	Approximately 173°C	[1]
CAS Number	1693-37-4	[1]

Solubility Profile

While quantitative solubility data for **N-(4-Hydroxyphenyl)propanamide** in a wide range of solvents is not extensively documented, a qualitative solubility profile can be inferred from its chemical structure and data on structurally similar compounds such as p-aminophenol and N-acetyl-p-aminophenol.

Solvent	Qualitative Solubility	Remarks
Dimethyl Sulfoxide (DMSO)	Highly Soluble	Recommended for preparing high-concentration stock solutions for biological assays.
Ethanol	Soluble	A suitable solvent for many applications. Lower toxicity than DMSO for certain cell lines.
Methanol	Soluble	Can be used as an alternative to ethanol.
Water	Sparingly Soluble	Solubility in aqueous solutions is expected to be low but may be enhanced at higher temperatures.

Experimental Protocols

General Safety Precautions

Before handling **N-(4-Hydroxyphenyl)propanamide**, consult the Safety Data Sheet (SDS). Standard laboratory safety practices should be followed:

- Work in a well-ventilated area or a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid inhalation of dust and contact with skin and eyes.

Protocol for Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, which is a common starting concentration for serial dilutions in biological experiments.

Materials:

- **N-(4-Hydroxyphenyl)propanamide** (solid)
- Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Calculate the required mass:
 - To prepare 1 mL of a 10 mM stock solution, the required mass of **N-(4-Hydroxyphenyl)propanamide** is calculated as follows:

- $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000$
- $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 165.19 \text{ g/mol} \times 1000 = 1.6519 \text{ mg}$
- Weighing the compound:
 - Accurately weigh approximately 1.65 mg of **N-(4-Hydroxyphenyl)propanamide** using an analytical balance and transfer it to a sterile microcentrifuge tube.
- Dissolution:
 - Add 1 mL of cell culture grade DMSO to the microcentrifuge tube containing the compound.
 - Vortex the tube thoroughly for 1-2 minutes until the solid is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 µL) to minimize freeze-thaw cycles.
 - Store the aliquots at -20°C for long-term storage.

Protocol for Preparation of Working Solutions in Cell Culture Media

Materials:

- 10 mM **N-(4-Hydroxyphenyl)propanamide** stock solution in DMSO
- Sterile cell culture medium, pre-warmed to 37°C
- Sterile serological pipettes and pipette tips

Procedure:

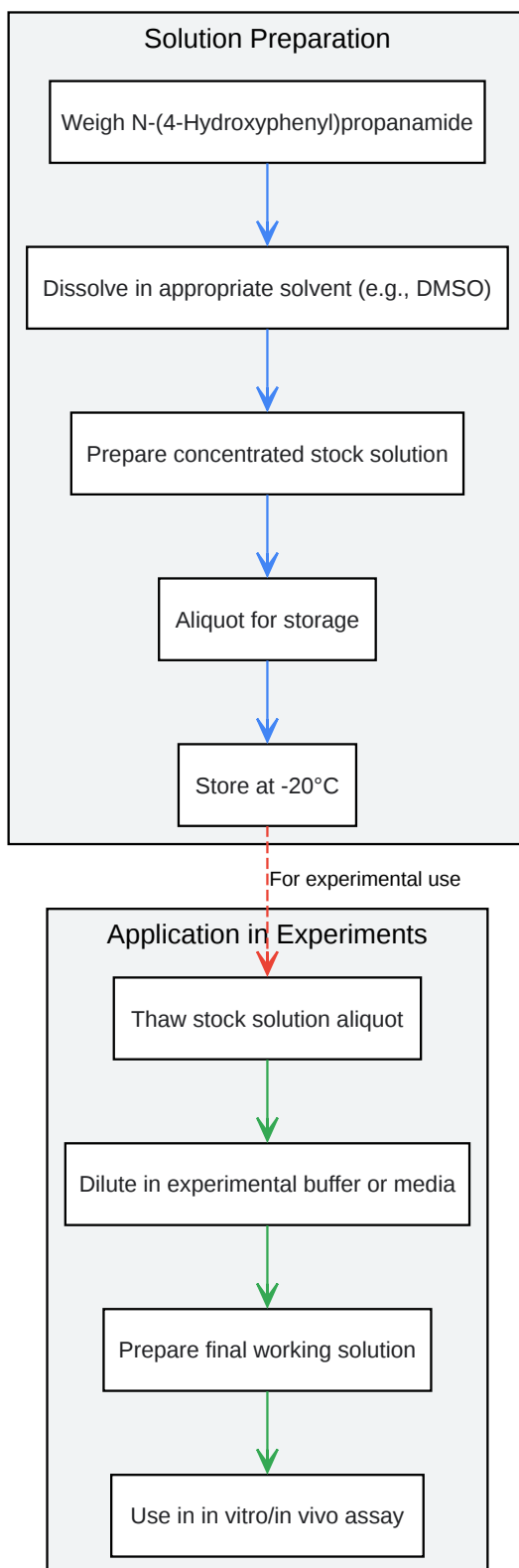
- Thaw the stock solution:

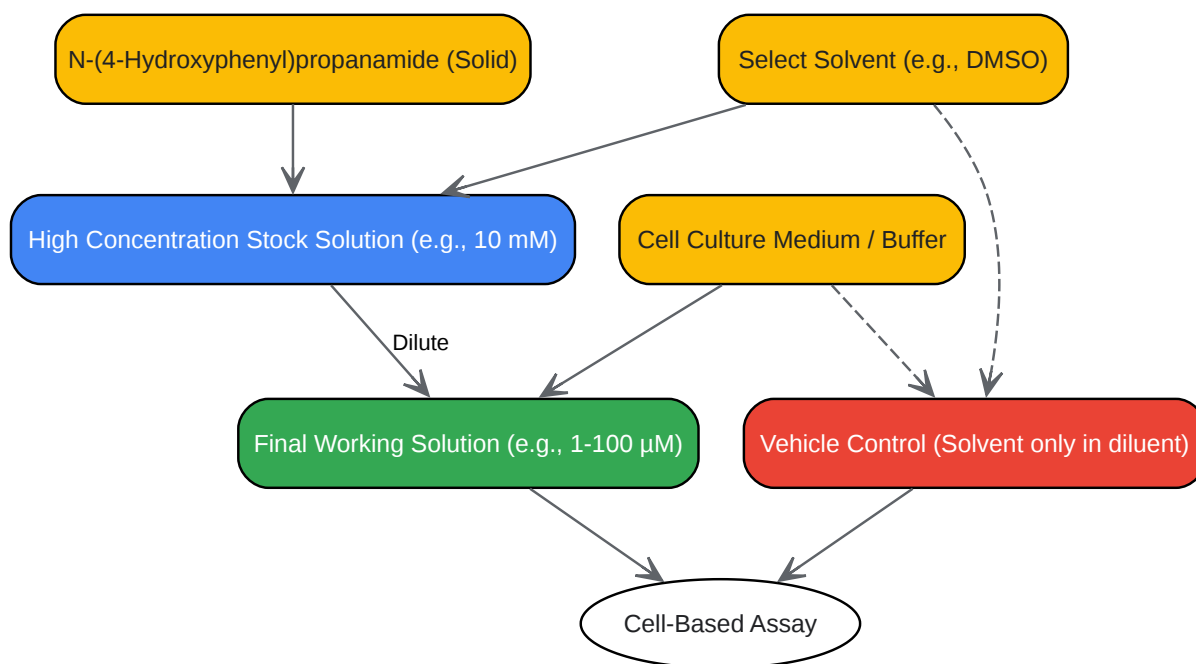
- Thaw an aliquot of the 10 mM stock solution at room temperature.
- Dilution to the final concentration:
 - To prepare a working solution, dilute the stock solution into the pre-warmed cell culture medium. It is crucial to maintain the final DMSO concentration at a non-toxic level, typically below 0.5%, with 0.1% being preferable for sensitive cell lines.
 - Example for a 100 μ M working solution:
 - Add 10 μ L of the 10 mM stock solution to 990 μ L of cell culture medium.
 - Mix gently by pipetting up and down.
 - Vehicle Control: Always prepare a vehicle control containing the same final concentration of DMSO as the working solutions to account for any effects of the solvent on the experimental system.

Diagrams

Experimental Workflow for Solution Preparation

The following diagram illustrates the general workflow for preparing stock and working solutions of **N-(4-Hydroxyphenyl)propanamide**.





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References

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- 2. chembk.com [chembk.com]
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